

Gravimetric Determination of Nickel using Dimethylglyoxime: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethylglyoxime

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This document provides a comprehensive guide to the gravimetric determination of nickel using **dimethylglyoxime** (DMG), a highly selective and accurate analytical method. These notes and protocols are designed for use in research, quality control, and developmental settings where precise quantification of nickel is required.

Introduction

Gravimetric analysis, a cornerstone of quantitative chemical analysis, relies on the measurement of mass to determine the amount of an analyte in a sample. The determination of nickel by precipitation with **dimethylglyoxime** is a classic and highly reliable gravimetric procedure. In this method, nickel(II) ions react with an alcoholic solution of **dimethylglyoxime** in a slightly alkaline or buffered acidic medium to form a voluminous, bright red precipitate of nickel dimethylglyoximate, $\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$. This complex is then carefully collected, dried, and weighed. From the mass of the precipitate, the mass of nickel in the original sample can be calculated with a high degree of accuracy.^[1]

The selectivity of **dimethylglyoxime** for nickel is a key advantage of this method. However, certain experimental conditions must be carefully controlled to ensure complete precipitation and to avoid interferences from other metal ions.

Chemical Principle

The reaction between nickel(II) ions and two molecules of **dimethylglyoxime** (DMG) results in the formation of a stable, neutral chelate complex. Each DMG molecule loses a proton from one of its oxime groups, and the nitrogen atoms of both oxime groups coordinate with the nickel ion. This results in a square planar complex that is insoluble in water.^{[2][3]}

The overall reaction can be represented as:



The formation of the nickel dimethylglyoximate precipitate is pH-dependent. The precipitation is quantitative in a pH range of 5 to 9.^[2] In strongly acidic solutions, the precipitate will not form due to the protonation of the **dimethylglyoxime**. In strongly alkaline solutions, the precipitation can also be incomplete. Therefore, the pH of the solution is typically controlled using a buffer system, such as an ammonia-ammonium chloride or a citrate buffer.^[2]

Data Presentation

The following tables summarize key quantitative data relevant to the gravimetric determination of nickel using **dimethylglyoxime**.

Table 1: Solubility of Nickel Dimethylglyoximate

Solvent System	Temperature (°C)	Solubility (mol/L)
Ammonia Buffer	25	Varies with pH (see Figure 1)
Acetate + Ammonia Buffer	25	Varies with pH (see Figure 1)
Citrate + Acetate + Ammonia Buffer	25	Varies with pH (see Figure 1)
Water	25	Insoluble ^{[3][4]}
Ethanol	25	Soluble ^[4]

Note: Specific solubility values in water and ethanol at various temperatures are not readily available in the literature, as the compound is generally considered insoluble in water and

soluble in organic solvents. The solubility in buffered aqueous solutions is highly dependent on pH, as illustrated in the referenced solubility curves.[\[5\]](#)

Table 2: Optimal pH Range for Precipitation

pH Range	Observation	Reference
5 - 9	Quantitative precipitation	[2] [6]
< 5	Incomplete precipitation due to protonation of DMG	[2]
> 9	Potential for incomplete precipitation	

Table 3: Accuracy and Precision of the Gravimetric Method

Parameter	Typical Value	Notes
Accuracy		
Recovery	> 99.5%	The gravimetric method is considered one of the most accurate analytical methods available. [1]
Precision		
Relative Standard Deviation (RSD)	< 0.5%	With proper technique, high precision can be achieved.

Note: While specific validation data with certified reference materials for this exact method are not extensively published, the gravimetric determination of nickel with **dimethylglyoxime** is widely recognized as a primary analytical method with high accuracy and precision.

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the gravimetric determination of nickel.

Preparation of Reagents

- 1% (w/v) **Dimethylglyoxime** Solution: Dissolve 1.0 g of **dimethylglyoxime** in 100 mL of 95% ethanol. Gentle warming may be required to facilitate dissolution.
- Ammonia Solution (1:1): Carefully mix equal volumes of concentrated ammonium hydroxide and deionized water under a fume hood.
- Hydrochloric Acid (1:1): Carefully add a volume of concentrated hydrochloric acid to an equal volume of deionized water under a fume hood.

Sample Preparation

- Accurately weigh a sample containing 30-40 mg of nickel into a 400 mL beaker.
- Dissolve the sample in approximately 20 mL of 1:1 hydrochloric acid. Gentle heating may be necessary.
- If the sample contains iron, add 5-10 mL of a tartaric acid solution (10% w/v) to prevent the precipitation of iron(III) hydroxide.
- Dilute the solution to approximately 200 mL with deionized water.

Precipitation of Nickel Dimethylglyoximate

- Heat the sample solution to 70-80 °C.
- Slowly add approximately 20 mL of the 1% **dimethylglyoxime** solution to the hot sample solution while stirring continuously.
- Slowly, and with constant stirring, add 1:1 ammonia solution dropwise until the solution is slightly alkaline (a faint odor of ammonia should be present). A red precipitate of nickel dimethylglyoximate will form.
- Digest the precipitate by keeping the beaker on a steam bath for at least one hour to promote the formation of larger, more easily filterable crystals.
- Allow the beaker to cool to room temperature.

Filtration and Washing

- Weigh a clean, dry sintered glass crucible of medium porosity to a constant weight.
- Filter the supernatant liquid through the weighed crucible using gentle suction.
- Wash the precipitate in the beaker with several small portions of cold deionized water, transferring the washings to the crucible.
- Using a stream of cold deionized water from a wash bottle, quantitatively transfer the precipitate from the beaker to the crucible.
- Wash the precipitate in the crucible with several portions of cold deionized water until the washings are free of chloride ions (test with silver nitrate solution).

Drying and Weighing

- Dry the crucible and precipitate in an oven at 110-120 °C for at least two hours.
- Transfer the crucible to a desiccator to cool to room temperature.
- Weigh the crucible and precipitate.
- Repeat the drying, cooling, and weighing steps until a constant mass is obtained (successive weighings agree to within 0.3-0.4 mg).

Calculation of Nickel Content

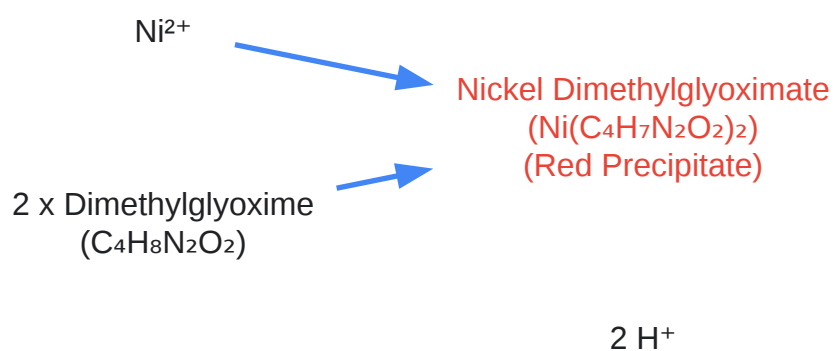
Calculate the percentage of nickel in the sample using the following formula:

$$\% \text{ Nickel} = \left[\frac{\text{Mass of Ni(DMG)}_2 \text{ precipitate (g)} \times \text{Gravimetric Factor}}{\text{Mass of sample (g)}} \right] \times 100$$

The gravimetric factor for the conversion of $\text{Ni(C}_4\text{H}_7\text{N}_2\text{O}_2)_2$ to Ni is 0.2032.

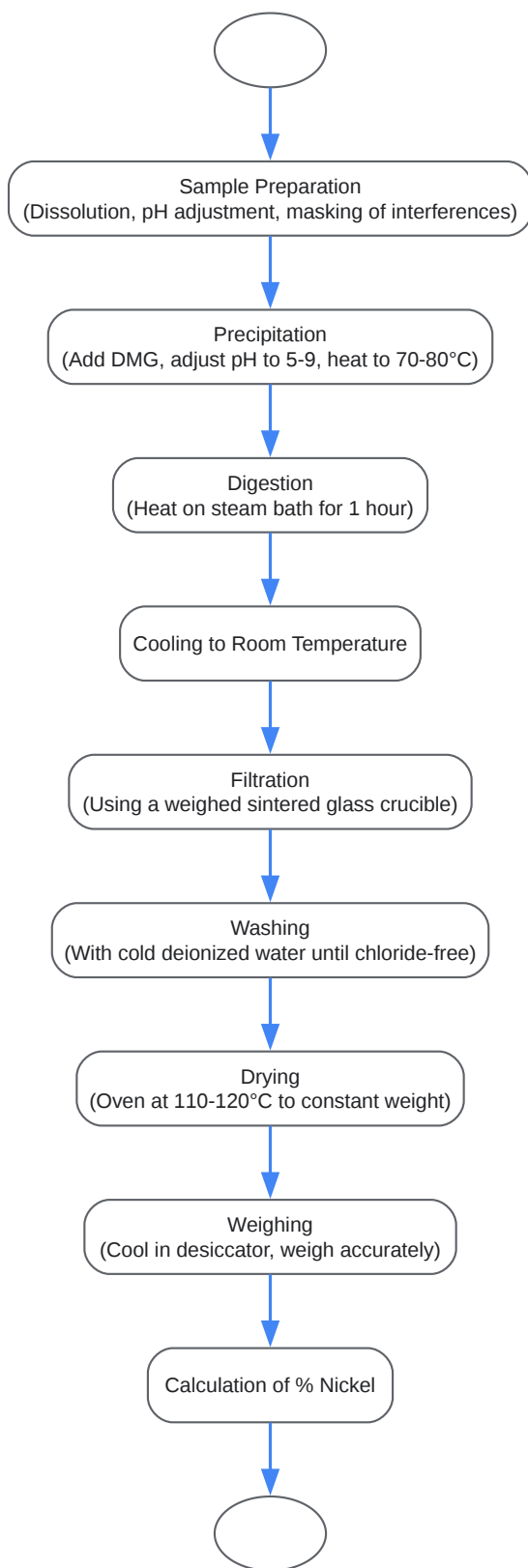
Mandatory Visualizations

The following diagrams illustrate the chemical reaction and the experimental workflow.



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Caption: Chemical reaction for the precipitation of nickel dimethylglyoximate.



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Caption: Experimental workflow for the gravimetric determination of nickel.

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